

2,4,4-Trimethylcyclohexanone IUPAC name and structure

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Compound of Interest

Compound Name: 2,4,4-Trimethylcyclohexanone

CAS No.: 2230-70-8

Cat. No.: B1266662

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An In-depth Technical Guide to **2,4,4-Trimethylcyclohexanone**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2,4,4-trimethylcyclohexanone**, a substituted cyclic ketone of interest in synthetic organic chemistry. We will delve into its fundamental properties, structural characterization, validated synthetic methodologies, and potential applications, offering insights grounded in established chemical principles for researchers and professionals in drug development and chemical synthesis.

Nomenclature and Structural Elucidation

The unambiguous identification of a chemical entity is paramount for scientific communication and reproducibility. According to the International Union of Pure and Applied Chemistry (IUPAC) guidelines, the correct name for this compound is 2,4,4-trimethylcyclohexan-1-one.^{[1][2]}

The nomenclature is derived as follows:

- Cyclohexan-: Indicates the core structure is a six-membered saturated carbon ring.

- -one: A suffix denoting the presence of a ketone functional group. The carbonyl carbon is assigned position '1'.
- 2,4,4-Trimethyl-: Specifies the location of three methyl group substituents on the cyclohexane ring. One methyl group is at position 2, and two methyl groups (a gem-dimethyl group) are at position 4.

Key identifiers for this compound are:

- Molecular Formula: $C_9H_{16}O$ [1][3]
- Molecular Weight: 140.22 g/mol [1][3]
- CAS Number: 2230-70-8 [1]

Visualizing the Structure

A 2D representation of the 2,4,4-trimethylcyclohexan-1-one structure, with IUPAC numbering, is provided below.

Caption: IUPAC Numbering of 2,4,4-Trimethylcyclohexan-1-one.

Physicochemical and Spectroscopic Profile

Understanding the physical properties and spectroscopic signatures of a molecule is critical for its synthesis, purification, and characterization.

Physicochemical Data

The following table summarizes the key computed and experimental properties of 2,4,4-trimethylcyclohexan-1-one.

Property	Value	Source
IUPAC Name	2,4,4-trimethylcyclohexan-1-one	[1]
CAS Number	2230-70-8	[1]
Molecular Formula	C ₉ H ₁₆ O	[1]
Molecular Weight	140.22 g/mol	[1]
Canonical SMILES	<chem>CC1CC(CCC1=O)(C)C</chem>	[1]
InChIKey	JEANXXXGPLTOI-UHFFFAOYSA-N	[1]
GHS Hazard Codes	H227, H315, H319, H335	[1]

Spectroscopic Analysis (Predicted)

While a comprehensive, published spectral dataset is not readily available, the structure allows for an expert prediction of its key spectroscopic features.

- ¹H NMR: The proton NMR spectrum is expected to be complex due to the chirality at the C2 position and the resulting diastereotopic nature of adjacent protons.
 - ~0.9-1.1 ppm: Two singlets, each integrating to 3H, corresponding to the gem-dimethyl groups at C4. They are chemically non-equivalent.
 - ~1.0-1.2 ppm: A doublet, integrating to 3H, for the methyl group at C2.
 - ~1.5-2.5 ppm: A series of complex multiplets corresponding to the seven protons on the cyclohexane ring (CH at C2, and CH₂ groups at C3, C5, and C6). The protons alpha to the carbonyl (at C2 and C6) would likely appear further downfield.
- ¹³C NMR:
 - ~210-215 ppm: A quaternary carbon signal for the carbonyl group (C1).
 - ~40-55 ppm: Signals for the aliphatic carbons of the ring (C2, C3, C5, C6).

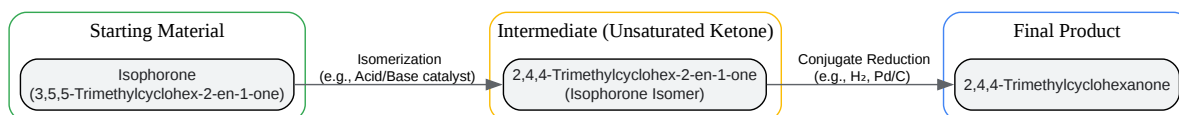
- ~30-35 ppm: A signal for the quaternary C4 carbon.
- ~20-30 ppm: Signals for the three methyl carbons.
- Infrared (IR) Spectroscopy: The most prominent feature will be a strong, sharp absorption band in the region of $1710\text{--}1720\text{ cm}^{-1}$, characteristic of a saturated six-membered ring ketone (C=O stretch). Additional bands in the $2850\text{--}3000\text{ cm}^{-1}$ region will correspond to C-H stretching vibrations.
- Mass Spectrometry (MS): The molecular ion peak (M^+) would appear at $m/z = 140$. Key fragmentation patterns would likely involve alpha-cleavage adjacent to the carbonyl group and McLafferty rearrangement, leading to characteristic fragment ions.

Synthesis of 2,4,4-Trimethylcyclohexanone

The synthesis of **2,4,4-trimethylcyclohexanone** can be efficiently achieved from the readily available starting material, isophorone (3,5,5-trimethylcyclohex-2-en-1-one). A common and effective strategy involves the selective reduction of the carbon-carbon double bond without affecting the carbonyl group.

Synthetic Workflow Overview

The logical synthetic pathway involves a conjugate reduction, a cornerstone reaction in organic synthesis for the preparation of saturated ketones from their α,β -unsaturated precursors.



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Caption: Synthetic pathway from Isophorone to the target molecule.

Field-Proven Experimental Protocol: Catalytic Hydrogenation

This protocol describes the synthesis of **2,4,4-trimethylcyclohexanone** via the catalytic hydrogenation of 2,4,4-trimethylcyclohex-2-en-1-one. The choice of palladium on carbon (Pd/C) as the catalyst is based on its proven efficacy and selectivity for reducing carbon-carbon double bonds in the presence of ketones.

Objective: To prepare **2,4,4-trimethylcyclohexanone** with high purity and yield.

Materials:

- 2,4,4-Trimethylcyclohex-2-en-1-one (10.0 g, 72.4 mmol)
- 10% Palladium on Carbon (Pd/C), 50% wet (approx. 200 mg)
- Ethanol (200 mL), reagent grade
- Hydrogen (H₂) gas supply
- Parr hydrogenation apparatus or similar
- Celite® or a suitable filter aid
- Anhydrous Magnesium Sulfate (MgSO₄)

Procedure:

- Reactor Setup: A 500 mL Parr hydrogenation vessel is charged with 2,4,4-trimethylcyclohex-2-en-1-one (10.0 g) and ethanol (200 mL). The mixture is stirred until the ketone is fully dissolved.
 - Scientist's Note: Ethanol is an excellent solvent choice as it readily dissolves the substrate and is inert under these hydrogenation conditions.
- Catalyst Addition: The 10% Pd/C catalyst (approx. 200 mg) is carefully added to the vessel.

- Trustworthiness Check: The catalyst is added last to minimize handling of the flammable, dry catalyst in air. Using the 50% wet catalyst significantly improves safety.
- Hydrogenation: The vessel is sealed, attached to the Parr apparatus, and purged three times with nitrogen gas to remove all oxygen. Subsequently, it is purged three times with hydrogen gas. The vessel is then pressurized with hydrogen to 50 psi.
- Causality: The initial purging with an inert gas like nitrogen is a critical safety step to prevent the formation of an explosive mixture of hydrogen and oxygen in the presence of a catalyst.
- Reaction Monitoring: The mixture is shaken or stirred vigorously at room temperature. The reaction progress is monitored by the uptake of hydrogen from the reservoir. The reaction is typically complete within 2-4 hours when hydrogen consumption ceases.
- Catalyst Removal (Workup): Once the reaction is complete, the hydrogen pressure is carefully vented, and the vessel is purged with nitrogen. The reaction mixture is then filtered through a pad of Celite® to remove the palladium catalyst. The filter cake is washed with a small amount of ethanol (2 x 20 mL) to ensure complete recovery of the product.
- Self-Validation: The removal of the heterogeneous catalyst by filtration is a simple and effective purification step. A black particulate-free filtrate indicates successful removal.
- Solvent Removal: The combined filtrate is transferred to a round-bottom flask, and the ethanol is removed under reduced pressure using a rotary evaporator.
- Purification: The resulting crude oil is purified by vacuum distillation to yield **2,4,4-trimethylcyclohexanone** as a colorless liquid.

Applications in Research and Development

While not as widely cited as simpler ketones, **2,4,4-trimethylcyclohexanone** serves as a valuable intermediate and building block in specialized synthetic applications.

- Steric Hindrance Studies: The presence of the gem-dimethyl group at the C4 position and the methyl group at C2 introduces significant steric bulk. This makes the molecule an

interesting substrate for studying the stereochemical outcomes of nucleophilic additions to hindered ketones, providing insights for complex molecule synthesis.

- **Precursor to Complex Alicyclic Systems:** As a functionalized cyclohexane, it can be a starting point for constructing more complex polycyclic or substituted ring systems. Reactions such as Baeyer-Villiger oxidation would yield a lactone, opening up pathways to different classes of compounds.
- **Flavor and Fragrance Industry:** Substituted cyclohexanones are a known class of compounds used in the flavor and fragrance industry. While specific applications for this molecule are not widely documented, its structural motifs are relevant to this field.

Safety and Handling

Adherence to safety protocols is essential when handling **2,4,4-trimethylcyclohexanone**.

- **GHS Hazard Identification:** The compound is classified with the following hazards:
 - H227: Combustible liquid[1]
 - H302: Harmful if swallowed[4]
 - H315: Causes skin irritation[1]
 - H319: Causes serious eye irritation[1]
 - H335: May cause respiratory irritation[1]
- **Handling Recommendations:**
 - Work in a well-ventilated fume hood.
 - Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and nitrile gloves.
 - Avoid inhalation of vapors and contact with skin and eyes.
 - Keep away from heat, sparks, and open flames.

- Store in a tightly sealed container in a cool, dry place.

Conclusion

2,4,4-Trimethylcyclohexan-1-one is a structurally distinct saturated ketone with well-defined nomenclature and predictable spectroscopic characteristics. Its synthesis is straightforward from common industrial precursors, and its utility lies in its role as a sterically hindered building block for advanced organic synthesis. Proper understanding of its properties and adherence to safety guidelines enable its effective use in research and development environments.

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